

# Stannous Laurate: A Catalyst for Polyurethane Synthesis - Application Notes and Protocols

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## Compound of Interest

Compound Name: *Stannous laurate*

Cat. No.: *B078282*

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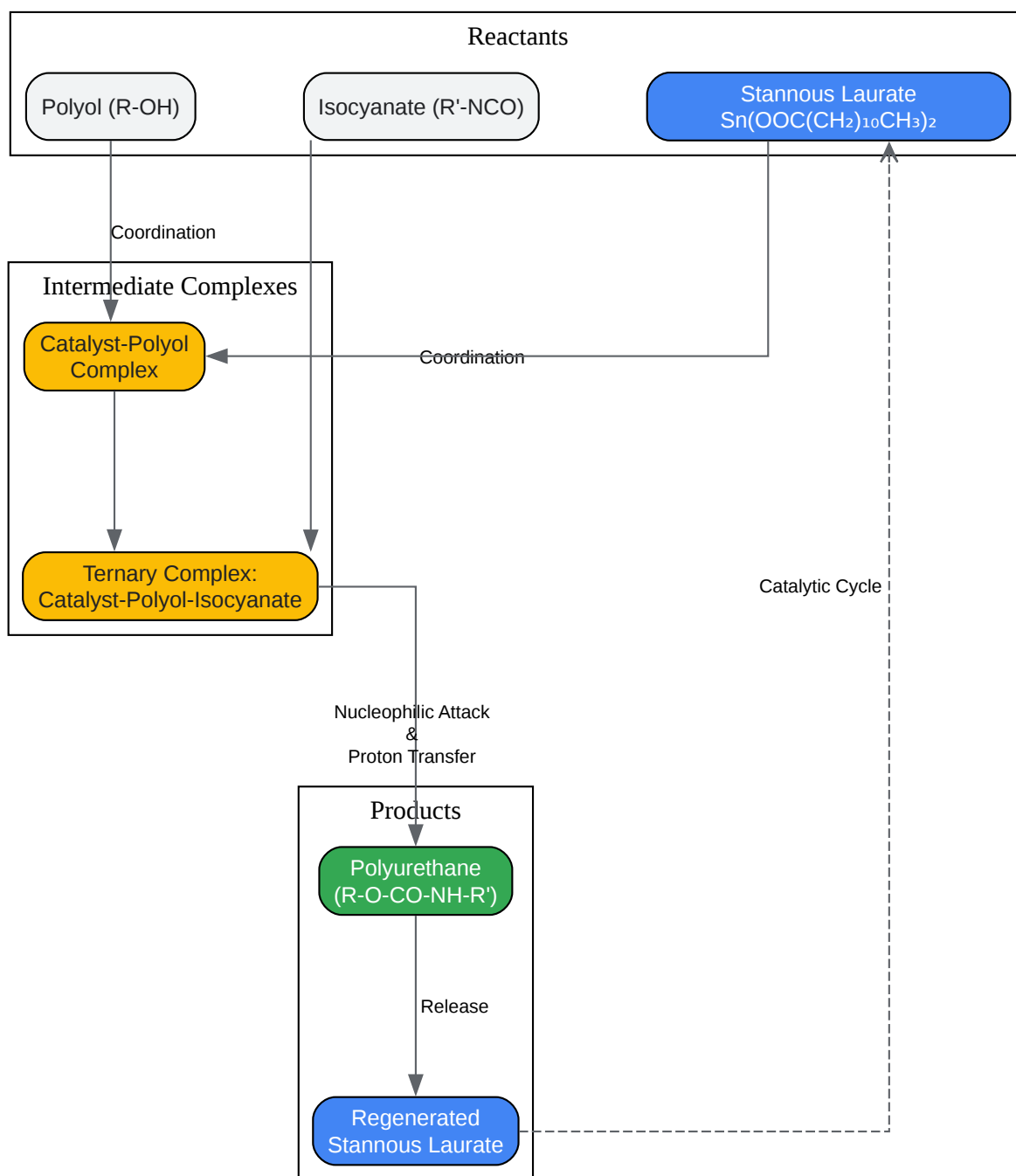
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Stannous laurate**, a metal carboxylate, is an effective catalyst for the synthesis of polyurethanes. It strongly promotes the gelling reaction, which is the formation of urethane linkages from the reaction of isocyanates and polyols. While less commonly cited than its close analog, stannous octoate, **stannous laurate** functions similarly and is particularly useful in the production of flexible and rigid polyurethane foams, elastomers, coatings, and adhesives. This document provides detailed application notes, experimental protocols, and quantitative data on the use of **stannous laurate** as a catalyst in polyurethane synthesis.

## Catalytic Mechanism of Stannous Laurate

**Stannous laurate** catalyzes the polyurethane reaction through a coordination mechanism. The tin (II) ion in **stannous laurate** acts as a Lewis acid, coordinating with the oxygen atoms of both the polyol and the isocyanate. This coordination increases the nucleophilicity of the polyol's hydroxyl group and the electrophilicity of the isocyanate's carbonyl carbon, thereby lowering the activation energy of the reaction and accelerating the formation of the urethane bond. The catalytic cycle is illustrated in the signaling pathway diagram below.



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Caption: Catalytic cycle of **stannous laurate** in polyurethane synthesis.

## Quantitative Data: Effect of Stannous Catalyst Concentration

The concentration of the stannous catalyst significantly impacts the reaction kinetics and the final properties of the polyurethane material. The following tables summarize the typical effects of varying stannous octoate (a close analog of **stannous laurate**) concentration on key parameters in polyurethane foam and elastomer synthesis. Typical usage levels for stannous catalysts range from 0.05 to 0.5 parts per hundred parts of resin (phr)[1].

Table 1: Effect of Stannous Octoate Concentration on Polyurethane Foam Properties

Catalyst Concentration (phr)	Cream Time (s)	Gel Time (s)	Tack-Free Time (s)	Rise Time (s)	Density ( kg/m <sup>3</sup> )
0.1	15 - 20	60 - 75	90 - 110	100 - 120	35 - 40
0.3	10 - 15	45 - 60	70 - 90	80 - 100	32 - 37
0.5	5 - 10	30 - 45	50 - 70	60 - 80	30 - 35

Table 2: Effect of Stannous Octoate Concentration on Polyurethane Elastomer Properties

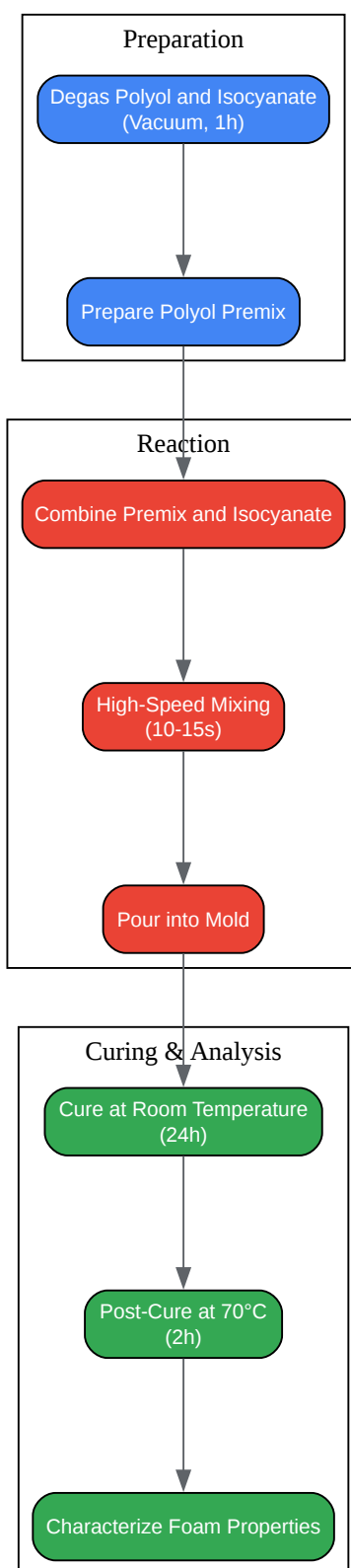
Catalyst Concentration (phr)	Pot Life (min)	Demold Time (hr)	Hardness (Shore A)	Tensile Strength (MPa)	Elongation at Break (%)
0.05	15 - 20	4 - 6	75 - 80	10 - 15	400 - 500
0.1	8 - 12	2 - 4	80 - 85	15 - 20	350 - 450
0.2	3 - 6	1 - 2	85 - 90	18 - 25	300 - 400

## Experimental Protocols

The following are detailed protocols for the laboratory-scale synthesis of polyurethane foam and a cast elastomer using a stannous catalyst.

## Protocol 1: Synthesis of Flexible Polyurethane Foam

This protocol outlines the "one-shot" process for preparing a flexible polyether-based polyurethane foam.



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Caption: Experimental workflow for polyurethane foam synthesis.

#### Materials:

- Polyether polyol (e.g., trifunctional, MW 3000-3500)
- Toluene diisocyanate (TDI) or Methylene diphenyl diisocyanate (MDI)
- Deionized water
- Tertiary amine catalyst (e.g., triethylenediamine)
- Silicone surfactant
- **Stannous laurate**
- Disposable cups and stirring rods
- Mold

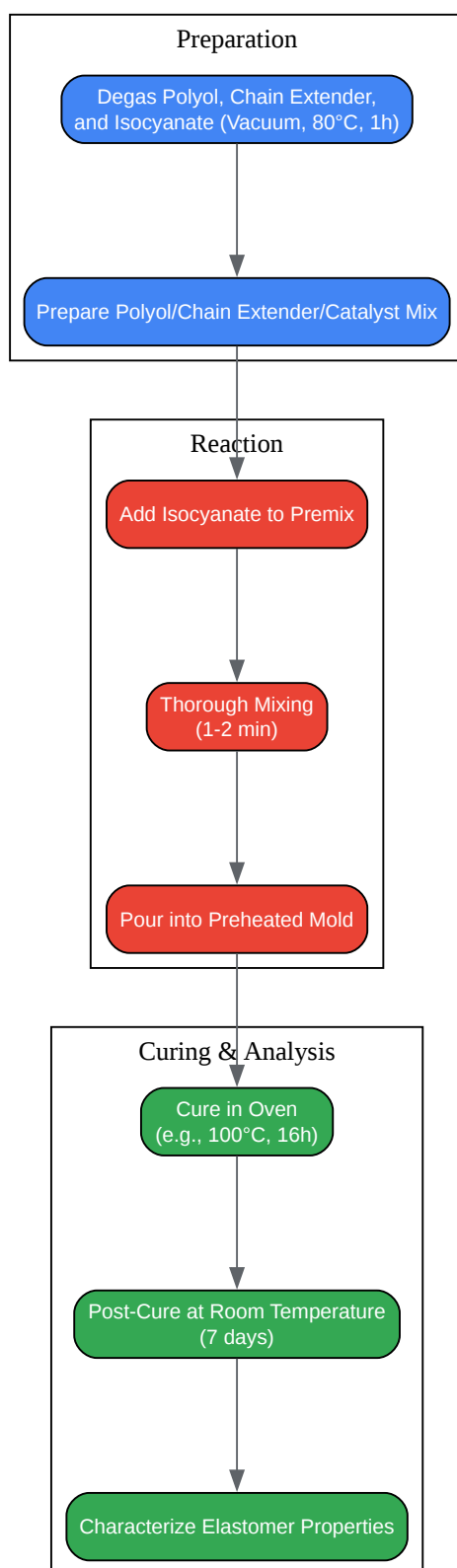
#### Procedure:

- Preparation of the Polyol Premix:
  - In a disposable cup, weigh the polyether polyol.
  - To the polyol, add the deionized water, tertiary amine catalyst, and silicone surfactant according to the desired formulation.
  - Add the desired amount of **stannous laurate** to the mixture.
  - Thoroughly mix the components with a stirring rod until a homogeneous mixture is obtained.
- Reaction and Foaming:
  - Weigh the required amount of isocyanate in a separate disposable cup.
  - Quickly add the isocyanate to the polyol premix.
  - Immediately begin vigorous mixing with a mechanical stirrer for 10-15 seconds.

- Promptly pour the reacting mixture into the mold.
- Allow the foam to rise and cure at room temperature for at least 24 hours.
- Post-Curing and Characterization:
  - For optimal properties, post-cure the foam in an oven at 70°C for 2 hours.
  - After cooling to room temperature, the foam can be demolded and characterized for its physical and mechanical properties (e.g., density, tensile strength, elongation).

## Protocol 2: Synthesis of a Cast Polyurethane Elastomer

This protocol describes the preparation of a solid polyurethane elastomer.



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Caption: Experimental workflow for polyurethane elastomer synthesis.



#### Materials:

- Polyether or polyester polyol (e.g., polytetramethylene ether glycol - PTMEG)
- Diisocyanate (e.g., MDI)
- Chain extender (e.g., 1,4-butanediol)
- **Stannous laurate**
- Heating and vacuum oven
- Mixing vessel
- Mold release agent
- Preheated mold

#### Procedure:

- Preparation of Components:
  - Separately degas the polyol, chain extender, and isocyanate under vacuum at an elevated temperature (e.g., 80°C) for at least one hour to remove dissolved gases and moisture.
  - In a mixing vessel, combine the degassed polyol and chain extender.
  - Add the **stannous laurate** to the polyol/chain extender mixture and mix thoroughly.
- Casting the Elastomer:
  - Bring the polyol/chain extender/catalyst mixture and the isocyanate to the desired reaction temperature (e.g., 70°C).
  - Add the stoichiometric amount of isocyanate to the polyol mixture and mix thoroughly for 1-2 minutes, avoiding the introduction of air bubbles.
  - Pour the mixture into a preheated mold that has been treated with a mold release agent.

- Curing and Characterization:
  - Cure the cast elastomer in an oven at the recommended temperature and time (e.g., 100°C for 16 hours).
  - After the initial cure, the elastomer can be demolded and post-cured at room temperature for several days (e.g., 7 days) to achieve final properties.
  - The cured elastomer can then be tested for its mechanical properties (e.g., hardness, tensile strength, elongation at break).

## Conclusion

**Stannous laurate** is a versatile and efficient catalyst for the synthesis of a wide range of polyurethane materials. By carefully controlling the concentration of **stannous laurate**, researchers and formulators can tailor the reaction kinetics and the final physical and mechanical properties of the polyurethane to meet the demands of specific applications. The provided protocols offer a starting point for the laboratory synthesis of polyurethane foams and elastomers, which can be further optimized based on the specific raw materials and desired product characteristics.

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## References

- 1. dpta.vip [dpta.vip]
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